

Safe handling procedures and MSDS for "2-Amino-6-hydroxypyridine"

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Compound of Interest

Compound Name: 2-Amino-6-hydroxypyridine

Cat. No.: B7721031

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Technical Support Center: 2-Amino-6-hydroxypyridine

As a Senior Application Scientist, this guide provides in-depth technical and safety information for researchers, scientists, and drug development professionals working with **2-Amino-6-hydroxypyridine**. The following question-and-answer format is designed to address specific issues you may encounter, ensuring both experimental success and laboratory safety.

Section 1: Core Chemical Data

Before handling, it is crucial to be familiar with the fundamental properties of the compound.

What are the key physical and chemical properties of 2-Amino-6-hydroxypyridine?

2-Amino-6-hydroxypyridine, also known as 6-Amino-2-hydroxypyridine, is a heterocyclic organic compound.^[1] It is typically a white to light-yellow or black crystalline solid.^[2] Its pyridine ring structure features both an amino (-NH₂) and a hydroxyl (-OH) group, which makes it water-soluble and allows it to participate in various chemical reactions like nucleophilic substitutions.^[2]

Property	Value	Source
CAS Number	5154-00-7	[1] [2] [3]
Molecular Formula	C ₅ H ₆ N ₂ O	[3] [4]
Molecular Weight	110.11 g/mol	[4]
Appearance	White to light yellow or black crystalline powder/solid	[2] [4]
Melting Point	211-212°C	[4] [5]
Boiling Point	358.7 ± 35.0 °C (Predicted)	[4] [5]
Density	1.208 ± 0.06 g/cm ³ (Predicted)	[4]
pKa	10.32 ± 0.10 (Predicted)	[4]

Section 2: Hazard Identification and Safety

Understanding the hazards is the first step in safe handling. This compound presents multiple risks that require careful management.

What are the primary hazards associated with 2-Amino-6-hydroxypyridine?

According to the Globally Harmonized System (GHS), **2-Amino-6-hydroxypyridine** is classified with several hazards. The primary concerns for laboratory personnel are acute toxicity if swallowed and serious eye irritation.

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H319: Causes serious eye irritation.

- Risk Codes (Older System): R20/21/22 (Harmful by inhalation, in contact with skin and if swallowed), R36/37/38 (Irritating to eyes, respiratory system and skin).[4]

Section 3: FAQs - Safe Handling, Storage, and PPE

This section addresses common questions regarding the day-to-day safe use of this chemical.

Q: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

A: Due to its irritant nature, a comprehensive PPE protocol is essential.

- Eye/Face Protection: Always wear chemical safety goggles or glasses with side protection. [6] A face shield may be necessary for procedures with a high risk of splashing or dust generation.[6]
- Skin Protection: Wear a fully buttoned lab coat and appropriate protective gloves. Inspect gloves for integrity before each use and use a proper removal technique to avoid skin contact.[7]
- Hand Protection: Nitrile or butyl rubber gloves are generally recommended. However, always consult the glove manufacturer's compatibility chart for the specific chemical and breakthrough time.[8]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhaling dust.[8] If a fume hood is not available or if dust levels are expected to be high, a NIOSH/MSHA-approved respirator with a particulate filter is required.[9][10]

Q: How should I properly store 2-Amino-6-hydroxypyridine?

A: Proper storage is critical to maintain chemical integrity and prevent accidents.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[6][9]
- Atmosphere: Store under an inert atmosphere if possible, and keep it in a dark place.[4]

- Incompatibilities: Store away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[10][11]
- General Conditions: Protect from moisture and keep away from heat, sparks, or open flames.[9]

Q: What are the common signs of exposure I should watch for?

A: Exposure can cause immediate symptoms. Be vigilant for the following:

- Eye Contact: Redness, pain, and serious irritation.[9][10]
- Skin Contact: Redness, itching, and skin irritation.[9][10]
- Inhalation: Irritation of the respiratory tract, coughing, and potential breathing difficulties.[9][10]
- Ingestion: Harmful if swallowed, may cause nausea and other systemic effects.[9]

Section 4: Troubleshooting Guide - Emergency Procedures

In the event of an accident, a swift and correct response is vital.

Q: What is the first aid procedure for accidental exposure?

A: Immediate action is required. Always have the Safety Data Sheet (SDS) available for emergency responders.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[9] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[6]
- Skin Contact: Take off all contaminated clothing immediately.[6] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[9] If skin irritation persists, get medical

advice.[9]

- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, provide oxygen.[6][9] Call a physician if you feel unwell.[9]
- Ingestion: If swallowed, call a POISON CENTER or doctor immediately.[9] Rinse the mouth with water.[9] Do NOT induce vomiting.[6]

Q: How should I handle a small chemical spill?

A: For minor spills, a trained individual can manage the cleanup.

- Ensure proper PPE is worn, including respiratory protection.[7]
- Remove all sources of ignition from the area.[12]
- Avoid generating dust.[12]
- Carefully sweep or vacuum the solid material.[6] Place the spilled material into a suitable, labeled, and closed container for waste disposal.[6][12]
- Clean the spill area thoroughly.

Q: What is the protocol for a major spill?

A: For large spills, prioritize personnel safety and containment.

- Evacuate all non-essential personnel from the area and move upwind.[7][12]
- Alert emergency responders and inform them of the location and nature of the hazard.[12]
- If safe to do so, prevent the spill from entering drains or waterways.[6]
- Only personnel with appropriate training and full protective equipment, including self-contained breathing apparatus (SCBA), should attempt to control the leak.[12]

Q: What if a fire involves this chemical?

A: This material is a combustible solid.[12]

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[6][7]
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[6][7]
- Hazardous Combustion Products: During a fire, toxic gases such as carbon oxides and nitrogen oxides may be generated.[6][10]

Section 5: Experimental Workflow & Protocol

This section provides a standard protocol for preparing a solution, integrating safety at each step.

Protocol: Preparation of a Stock Solution

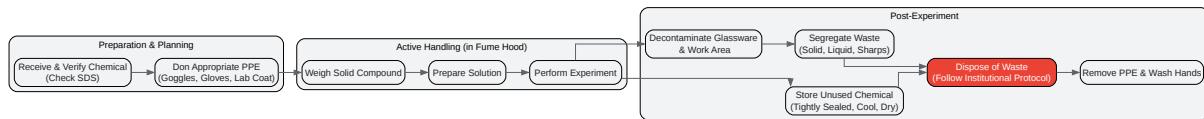
This procedure outlines the steps for safely weighing the solid compound and dissolving it to a desired concentration.

- Preparation: Before starting, ensure the chemical fume hood is certified and functioning correctly. Clear the workspace of any unnecessary items. Verify that an emergency eyewash station and safety shower are accessible.[6][8]
- Don PPE: Put on all required PPE, including safety goggles, a lab coat, and chemically resistant gloves.
- Tare Weighing Vessel: Place a clean, dry weighing vessel (e.g., weigh boat or glass vial) on an analytical balance and tare it.
- Weighing: Inside the chemical fume hood, carefully transfer the required amount of **2-Amino-6-hydroxypyridine** powder to the tared vessel. Minimize dust generation by handling the container gently and avoiding rapid movements.[6]
- Record Mass: Securely close the primary container of the chemical. Record the exact mass of the weighed powder.
- Dissolution: Add the weighed powder to a beaker or flask containing the desired solvent. Do this slowly and inside the fume hood.

- Mixing: Stir the solution using a magnetic stirrer or other appropriate method until the solid is fully dissolved. The compound is soluble in water.[\[2\]](#)
- Transfer and Storage: Transfer the final solution to a clearly labeled storage bottle. The label should include the chemical name, concentration, date, and your initials. Store as per the guidelines in Section 3.
- Cleanup: Dispose of the used weigh boat and any contaminated materials in the designated solid hazardous waste container.[\[8\]](#) Wipe down the balance and work area in the fume hood.
- Doff PPE: Remove gloves and other PPE, and wash hands thoroughly with soap and water.[\[6\]](#)

Section 6: Visualization - Safe Handling Workflow

The following diagram illustrates the complete lifecycle for handling **2-Amino-6-hydroxypyridine** in a laboratory setting, from procurement to disposal.



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Caption: Workflow for safe handling of **2-Amino-6-hydroxypyridine**.

Section 7: References

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- To cite this document: BenchChem. [Safe handling procedures and MSDS for "2-Amino-6-hydroxypyridine"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7721031#safe-handling-procedures-and-msds-for-2-amino-6-hydroxypyridine]

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